

Technical Guide: 3-(Pyridin-2-yloxy)benzaldehyde

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Compound of Interest

Compound Name: 3-(Pyridin-2-yloxy)benzaldehyde

Cat. No.: B164669

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CAS Number: 137386-78-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Pyridin-2-yloxy)benzaldehyde**, a versatile chemical intermediate with significant potential in pharmaceutical and materials science research. This document details its chemical and physical properties, outlines a probable synthetic route with a detailed experimental protocol, and explores its application in drug discovery, particularly in the context of neurological disorders.

Chemical and Physical Properties

3-(Pyridin-2-yloxy)benzaldehyde is a solid, typically appearing as a yellow to light brown powder.^[1] Its structure, featuring a pyridine ring linked to a benzaldehyde moiety via an ether bond, imparts a unique combination of reactivity and solubility, making it a valuable building block in organic synthesis.^[1]

Table 1: Physicochemical Properties of **3-(Pyridin-2-yloxy)benzaldehyde**

Property	Value	Reference
CAS Number	137386-78-8	[1][2]
Molecular Formula	C ₁₂ H ₉ NO ₂	[1]
Molecular Weight	199.21 g/mol	[1]
Appearance	Yellow to light brown powder	[1]
Melting Point	115-120 °C	[1]
Purity	≥ 96% (HPLC)	[1]
Storage Conditions	Store at 0-8°C	[1]

Synthesis

The synthesis of **3-(Pyridin-2-yloxy)benzaldehyde** can be achieved via a Williamson ether synthesis. This method involves the nucleophilic substitution of a halide by an alkoxide. In this case, the sodium salt of 3-hydroxybenzaldehyde acts as the nucleophile, attacking the electrophilic carbon of 2-chloropyridine.

Experimental Protocol: Synthesis of 3-(Pyridin-2-yloxy)benzaldehyde

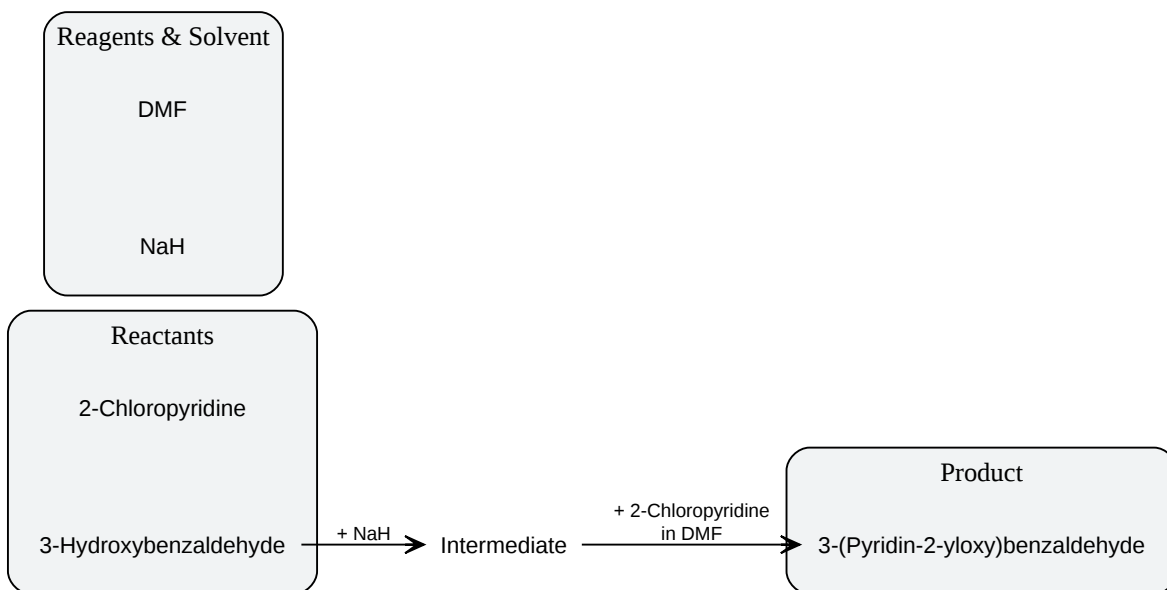
This protocol is based on the general procedure for the synthesis of analogous pyridinyloxy-benzaldehyde derivatives.

Materials and Reagents:

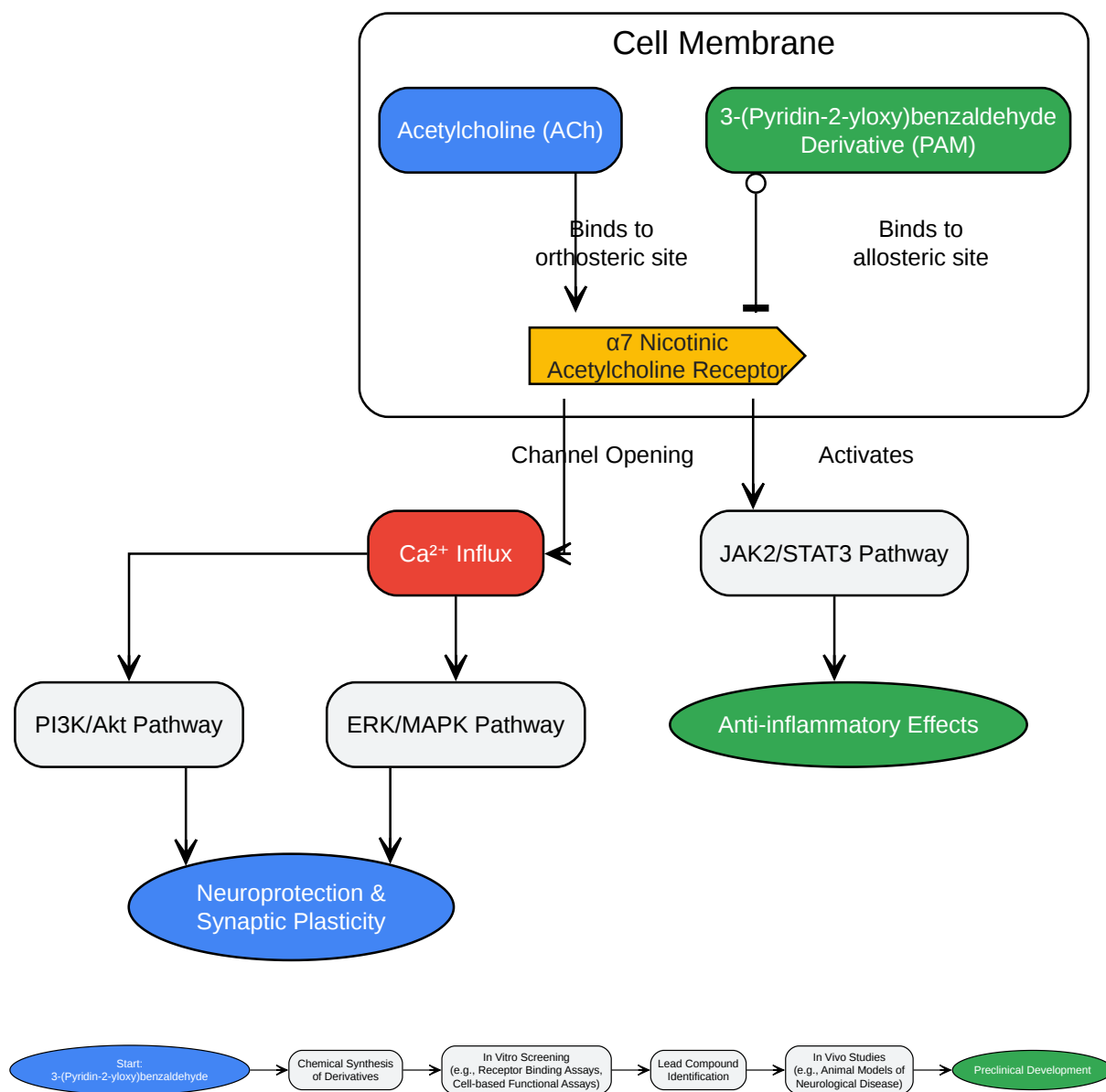
- 3-Hydroxybenzaldehyde
- 2-Chloropyridine
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography

Reaction Scheme:



$\alpha 7$ nAChR Signaling Pathway Modulation



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 137386-78-8|3-(Pyridin-2-yloxy)benzaldehyde|BLD Pharm [bldpharm.com]
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